

Application Note: Preparation of DPPC-d62 Stock Solutions

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Compound of Interest

Compound Name: DPPC-d62

Cat. No.: B1504367

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Introduction

1,2-dipalmitoyl-d62-sn-glycero-3-phosphocholine (**DPPC-d62**) is a deuterated form of DPPC, a zwitterionic phosphoglyceride commonly used in the formation of lipid monolayers, bilayers, and liposomes.[1][2] Due to its isotopic labeling, **DPPC-d62** serves as an effective internal standard for the quantification of its non-labeled counterpart by mass spectrometry (GC-MS or LC-MS) and as a tracer in various biophysical and drug development studies.[1][2] Accurate and consistent preparation of **DPPC-d62** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **DPPC-d62** stock solutions.

Quantitative Data Summary

The following table summarizes the key physicochemical properties and storage conditions for **DPPC-d62**.

Property	Value	Citations
Molecular Formula	C ₄₀ H ₁₈ D ₆₂ NO ₈ P	[2][3]
Molecular Weight	~796.4 g/mol	[2][4]
Appearance	Solid at room temperature	[5]
Purity	≥99% deuterated forms (d ₁ -d ₆₂)	[2]
Solubility in Ethanol	30 mg/mL	[2]
Powder Storage	-20°C (stable for ≥ 2 years)	[3][6]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[1][5]

Experimental Protocol

1. Materials and Equipment

- Materials:
 - 1,2-dipalmitoyl-d62-sn-glycero-3-phosphocholine (**DPPC-d62**) powder
 - High-purity ethanol (≥99.5%)
 - Inert gas (Argon or Nitrogen)
- Equipment:
 - Analytical balance
 - Glass vials with PTFE-lined screw caps
 - Volumetric flasks (Class A)
 - Glass syringes or calibrated pipettes
 - Vortex mixer

- Water bath sonicator
- -20°C and -80°C freezers for storage

2. Safety Precautions

- While DPPC is not classified as a hazardous substance, standard laboratory safety practices should be followed.^[7]
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the **DPPC-d62** powder in a chemical fume hood or on a balance with a draft shield to avoid inhalation and contamination.
- Ethanol is flammable; keep it away from ignition sources.

3. Stock Solution Preparation (Example: 10 mg/mL in Ethanol)

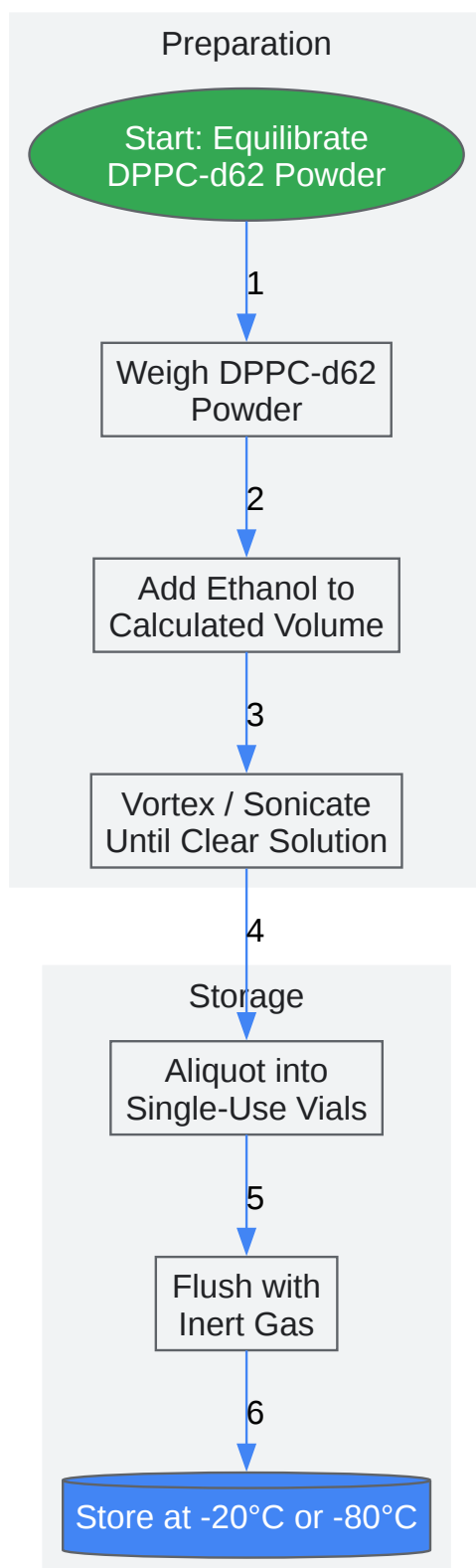
- Equilibration: Allow the vial of **DPPC-d62** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Calculation: Calculate the required mass of **DPPC-d62**. For example, to prepare 2 mL of a 10 mg/mL solution, you will need:
 - $\text{Mass} = \text{Concentration} \times \text{Volume} = 10 \text{ mg/mL} \times 2 \text{ mL} = 20 \text{ mg}$
- Weighing: Tare a clean, dry glass vial on the analytical balance. Carefully weigh the calculated amount of **DPPC-d62** powder into the vial.
- Dissolution:
 - Add the required volume of ethanol (2 mL in this example) to the vial containing the **DPPC-d62** powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.

- Visually inspect the solution. If the lipid is not fully dissolved, sonicate the vial in a water bath sonicator for 5-10 minutes, or until the solution becomes clear. Gentle warming (to a temperature below ethanol's boiling point) can also aid dissolution.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in clean glass vials.^[1]
 - Flush the headspace of each aliquot vial with an inert gas (argon or nitrogen) before capping tightly to minimize oxidation.
 - Label each vial clearly with the compound name, concentration, solvent, and preparation date.
 - Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][5]}

4. Quality Control

- Visual Inspection: The final stock solution should be a clear, colorless, and particulate-free liquid.
- Concentration Verification (Optional): For applications requiring high accuracy, the concentration of the stock solution can be verified using techniques such as LC-MS or NMR by comparing it against a certified reference standard.

Workflow Diagram



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Caption: Workflow for preparing **DPPC-d62** stock solution.

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